

In-Depth Technical Guide: 3-Aminopyrazine-2-carbaldehyde (CAS 32710-14-8)

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Compound of Interest

Compound Name: 3-Aminopyrazine-2-carbaldehyde

Cat. No.: B1283474

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Aminopyrazine-2-carbaldehyde is a heterocyclic aldehyde that serves as a crucial building block in medicinal chemistry and drug discovery. Its pyrazine core, a nitrogen-containing aromatic ring, is a prevalent scaffold in numerous biologically active compounds. The presence of both an amino group and a reactive aldehyde functionality makes it a versatile synthon for the construction of more complex molecules, including kinase inhibitors and antimicrobial agents. This technical guide provides a comprehensive overview of its chemical properties, synthesis, spectroscopic data, and its application in the development of novel therapeutics.

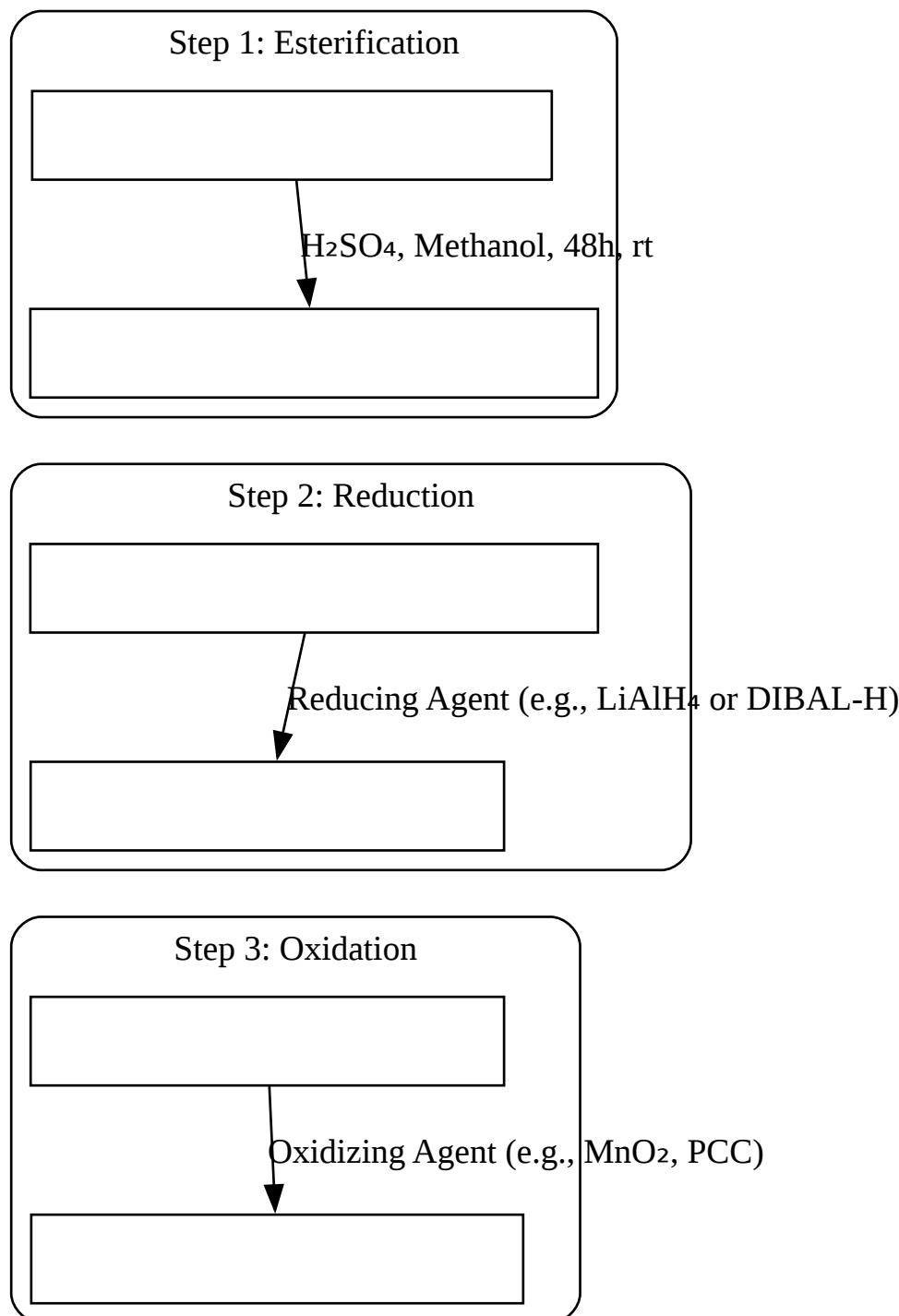
Physicochemical Properties

3-Aminopyrazine-2-carbaldehyde is a solid at room temperature with a melting point of 119-120 °C.[1] It is characterized by the molecular formula $C_5H_5N_3O$ and a molecular weight of approximately 123.11 g/mol .[2]

Property	Value	Reference
CAS Number	32710-14-8	
Molecular Formula	C ₅ H ₅ N ₃ O	[2]
Molecular Weight	123.11 g/mol	[2]
Appearance	Solid	[3]
Melting Point	119-120 °C	[1]
IUPAC Name	3-aminopyrazine-2-carbaldehyde	[2]
Synonyms	3-Amino-2-pyrazinecarboxaldehyde, Pyrazinecarboxaldehyde, 3-amino-	[1]

Synthesis

A direct, detailed experimental protocol for the synthesis of **3-Aminopyrazine-2-carbaldehyde** is not readily available in the reviewed literature. However, a plausible and chemically sound synthetic route can be proposed starting from the commercially available 3-aminopyrazine-2-carboxylic acid. The synthesis involves a two-step process: esterification of the carboxylic acid followed by reduction of the resulting ester to the corresponding alcohol, and subsequent oxidation to the desired aldehyde.



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Caption: Simplified FGFR signaling pathway.

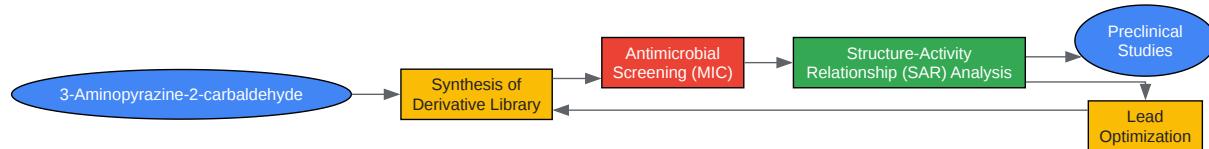
Experimental Protocol: FGFR Kinase Inhibition Assay

- Principle: To measure the ability of a compound to inhibit the phosphorylation of a substrate by an FGFR enzyme.
- Materials: Recombinant FGFR kinase, kinase buffer, ATP, substrate (e.g., a synthetic peptide), test compound (dissolved in DMSO), and a detection reagent (e.g., ADP-Glo™ Kinase Assay kit).
- Procedure:
 - Prepare serial dilutions of the test compound.
 - In a microplate, add the kinase, the test compound at various concentrations, and the substrate.
 - Initiate the kinase reaction by adding ATP.
 - Incubate the plate at a specified temperature for a set period (e.g., 60 minutes).
 - Stop the reaction and measure the amount of product formed (or remaining ATP) using a suitable detection method (e.g., luminescence).
 - Calculate the percentage of inhibition for each compound concentration and determine the IC₅₀ value.

Antimicrobial Agents

Pyrazine derivatives, structurally related to the anti-tuberculosis drug pyrazinamide, have been extensively investigated for their antimicrobial properties. Derivatives of 3-aminopyrazine-2-carboxamide have shown activity against various bacterial and fungal strains, including *Mycobacterium tuberculosis*.

Workflow for Antimicrobial Drug Discovery



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Caption: Drug discovery workflow using **3-Aminopyrazine-2-carbaldehyde**.

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

- Principle: To determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.
- Materials: Test compound, bacterial or fungal strains, appropriate liquid growth medium (e.g., Mueller-Hinton Broth), sterile microplates.
- Procedure:
 - Prepare serial dilutions of the test compound in the growth medium in a microplate.
 - Inoculate each well with a standardized suspension of the microorganism.
 - Include positive (no drug) and negative (no inoculum) controls.
 - Incubate the microplate under appropriate conditions (e.g., 37°C for 24-48 hours).
 - Visually inspect the plates for turbidity or use a plate reader to measure absorbance.
 - The MIC is the lowest concentration of the compound at which no visible growth is observed.

Safety Information

3-Aminopyrazine-2-carbaldehyde should be handled with care in a laboratory setting. It is classified as harmful if swallowed and may cause skin and eye irritation. Appropriate personal

protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.

Hazard Statement	Code
Harmful if swallowed	H302
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Conclusion

3-Aminopyrazine-2-carbaldehyde is a key heterocyclic building block with significant potential in the development of novel pharmaceuticals. Its versatile chemical nature allows for the synthesis of diverse libraries of compounds for screening against various therapeutic targets. The information provided in this guide serves as a valuable resource for researchers engaged in the design and synthesis of new drugs based on the pyrazine scaffold. Further research to establish a definitive and optimized synthesis protocol and to fully characterize this compound is warranted.

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References

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